

# Bromoiodomethane CAS number and safety data sheet

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## Compound of Interest

Compound Name: Bromoiodomethane

Cat. No.: B1195271

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An In-depth Technical Guide to **Bromoiodomethane**: CAS Number, Safety, and Handling

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive technical information on **bromoiodomethane** ( $\text{CH}_2\text{BrI}$ ), a versatile but hazardous reagent used in various organic synthesis applications. Key data, safety protocols, and experimental workflows are detailed to ensure safe and effective handling in a laboratory setting.

## Chemical Identification and Properties

**Bromoiodomethane**, also known as bromo(iodo)methane, is a dihalomethane liquid at room temperature.<sup>[1]</sup> Its unique reactivity makes it a valuable reagent, particularly in cyclopropanation reactions.

CAS Number: 557-68-6<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup>

## Table 1: Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	CH <sub>2</sub> BrI	[1][2][3][4]
Molecular Weight	220.84 g/mol	[1][4][5]
Appearance	Colorless to pale yellow liquid	[2][4]
Density	2.93 g/mL at 25 °C	[2][5]
Boiling Point	138-141 °C	[2][4][5]
Melting Point	1 °C	[2]
Refractive Index	n <sub>20/D</sub> 1.6382	[2][4][5]
Solubility	Limited solubility in water; soluble in organic solvents.	
Synonyms	Bromo(iodo)methane, Bromomethyl iodide, Iodobromomethane	[2]

## Safety Data Sheet (SDS) Summary

**Bromiodomethane** is a corrosive and irritating substance that requires strict safety measures.[4] The following sections summarize its key hazards and handling protocols as derived from safety data sheets.

### Hazard Identification

The compound is classified under the Globally Harmonized System (GHS) with the following hazards:

Signal Word: Danger[2][5]

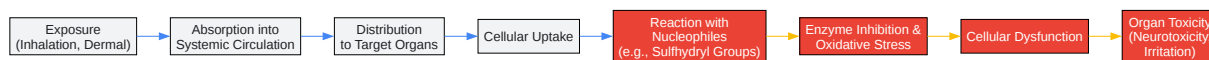
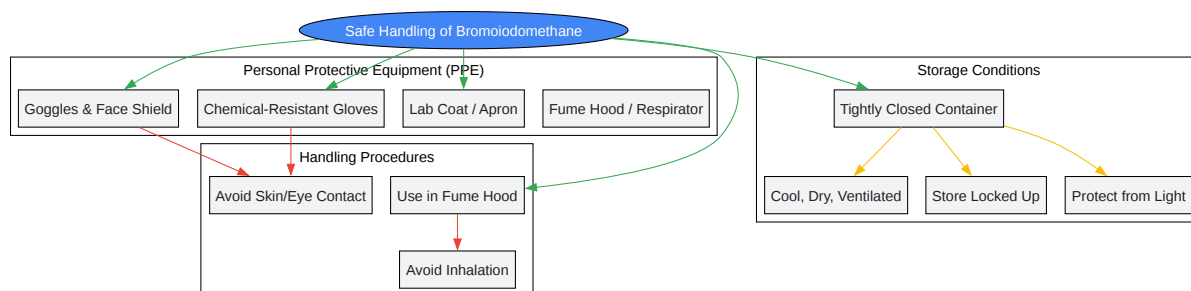
### Table 2: GHS Hazard and Precautionary Statements

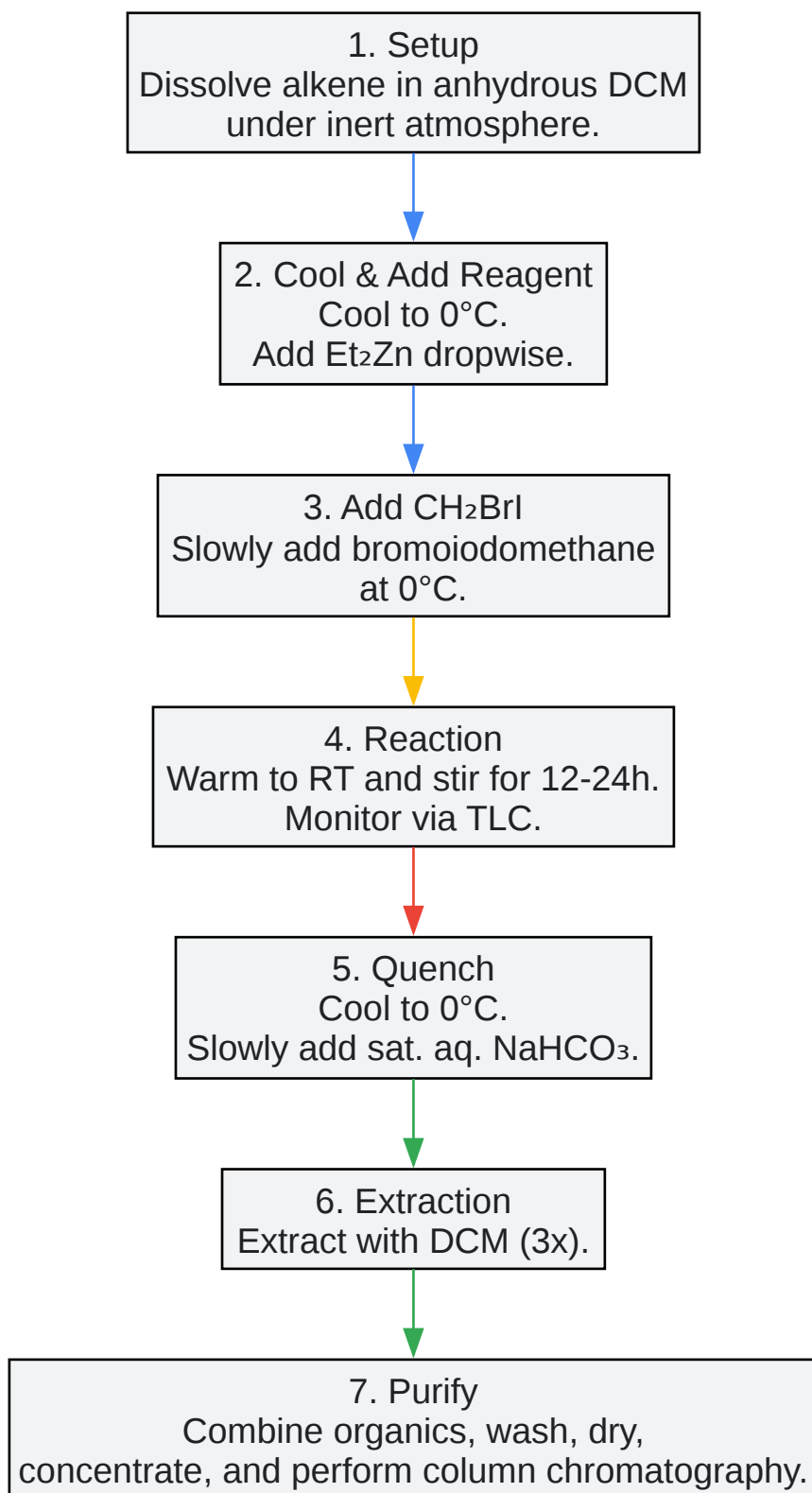
GHS Classification	Code	Description	Source(s)
Hazard Class	Skin Irrit. 2	Causes skin irritation	[5][6]
Eye Dam. 1	Causes serious eye damage	[5][6]	
STOT SE 3	May cause respiratory irritation	[5][6]	
Hazard Statement	H315	Causes skin irritation	[2][5][6]
H318	Causes serious eye damage	[2][5][6]	
H335	May cause respiratory irritation	[2][5][6]	
Precautionary Statement	P261	Avoid breathing vapors/mist/gas.	[2][6][7]
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[2][5][6]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[2][6]	

## Safe Handling and Storage

Proper engineering controls and personal protective equipment (PPE) are mandatory when working with **bromoiodomethane**.

- Engineering Controls: Always handle in a well-ventilated area, preferably inside a certified chemical fume hood.[\[7\]](#)
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Tightly fitting safety goggles and a face shield.[\[7\]](#)[\[8\]](#)
  - Hand Protection: Chemical-resistant gloves (e.g., nitrile).[\[8\]](#)
  - Body Protection: Lab coat and, for larger quantities, a chemical-resistant apron.[\[8\]](#)
  - Respiratory Protection: A NIOSH/MSHA-approved respirator with an appropriate organic vapor cartridge if fume hood use is not possible or insufficient.[\[8\]](#)[\[9\]](#)
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place away from light.[\[7\]](#)[\[10\]](#) Store locked up.[\[4\]](#) Some commercial preparations contain copper chips as a stabilizer.[\[5\]](#)





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## References

- 1. benchchem.com [benchchem.com]
- 2. Bromiodomethane - Wikipedia [en.wikipedia.org]
- 3. Bromiodomethane [webbook.nist.gov]
- 4. Bromiodomethane | CAS#: 557-68-6 | Iofina [iofina.com]
- 5. Bromiodomethane 97 557-68-6 [sigmaaldrich.com]
- 6. Bromiodomethane | CH<sub>2</sub>BrI | CID 68407 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. chemicalbook.com [chemicalbook.com]
- 8. benchchem.com [benchchem.com]
- 9. nmu-mi.safecollegessds.com [nmu-mi.safecollegessds.com]
- 10. dcc-la.safecollegessds.com [dcc-la.safecollegessds.com]
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